

In-Depth Technical Safety Guide for 5-Fluoro-2-methylanisole

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Compound of Interest

Compound Name: 5-Fluoro-2-methylanisole

Cat. No.: B1350583

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **5-Fluoro-2-methylanisole** (CAS No. 95729-22-9), designed to inform researchers, scientists, and professionals in drug development about its potential hazards, handling procedures, and emergency responses. The information is compiled from Safety Data Sheets (SDS) and supplementary technical documents to ensure a thorough understanding of the safety profile of this compound.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **5-Fluoro-2-methylanisole** is presented below. These properties are essential for understanding its behavior under various laboratory conditions.

Property	Value
CAS Number	95729-22-9
Molecular Formula	C ₈ H ₉ FO
Molecular Weight	140.16 g/mol
Appearance	Clear, colorless liquid
IUPAC Name	4-fluoro-2-methoxy-1-methylbenzene
Synonyms	4-Fluoro-2-methoxytoluene, 1-Methyl-2-methoxy-4-fluorobenzene, 5-Fluoro-2-methylphenyl methyl ether
Purity	≥97.5% (GC)
Refractive Index (@ 20°C)	1.4920-1.4960

Hazard Identification and Classification

5-Fluoro-2-methylanisole is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The following table summarizes its classification and associated hazard statements.

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1]

GHS Label Elements:

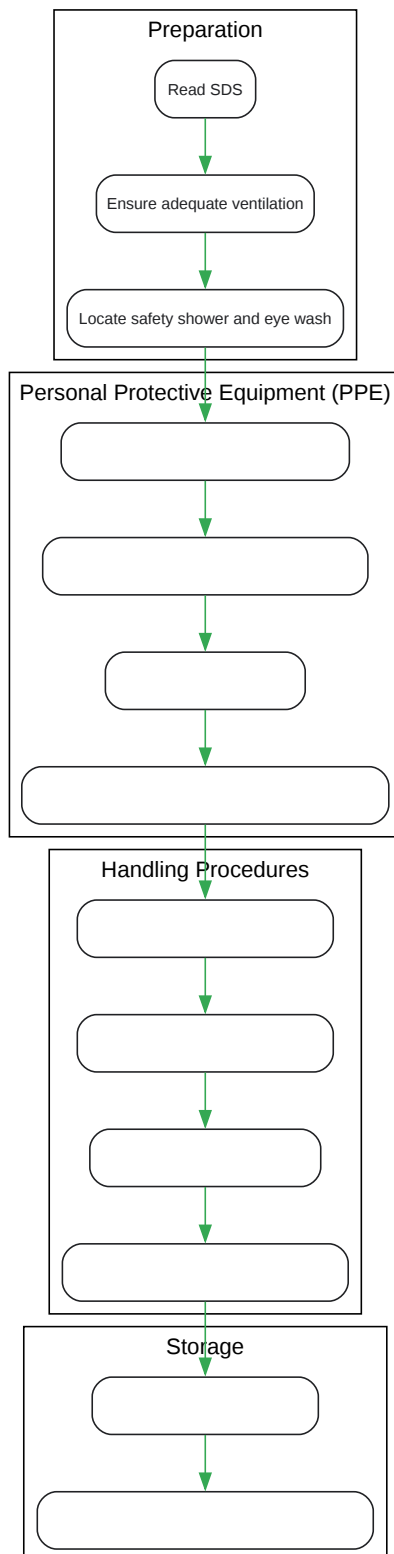
- Pictogram:
- Signal Word:Warning[1]

- Hazard Statements: H315, H319, H335[1]
- Precautionary Statements: P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P403+P233, P405, P501[1]

Safe Handling and Personal Protective Equipment (PPE) Workflow

Proper handling and the use of appropriate Personal Protective Equipment (PPE) are critical to minimize exposure and ensure safety when working with **5-Fluoro-2-methylanisole**. The following diagram illustrates the recommended workflow.

Safe Handling and PPE Workflow for 5-Fluoro-2-methylanisole

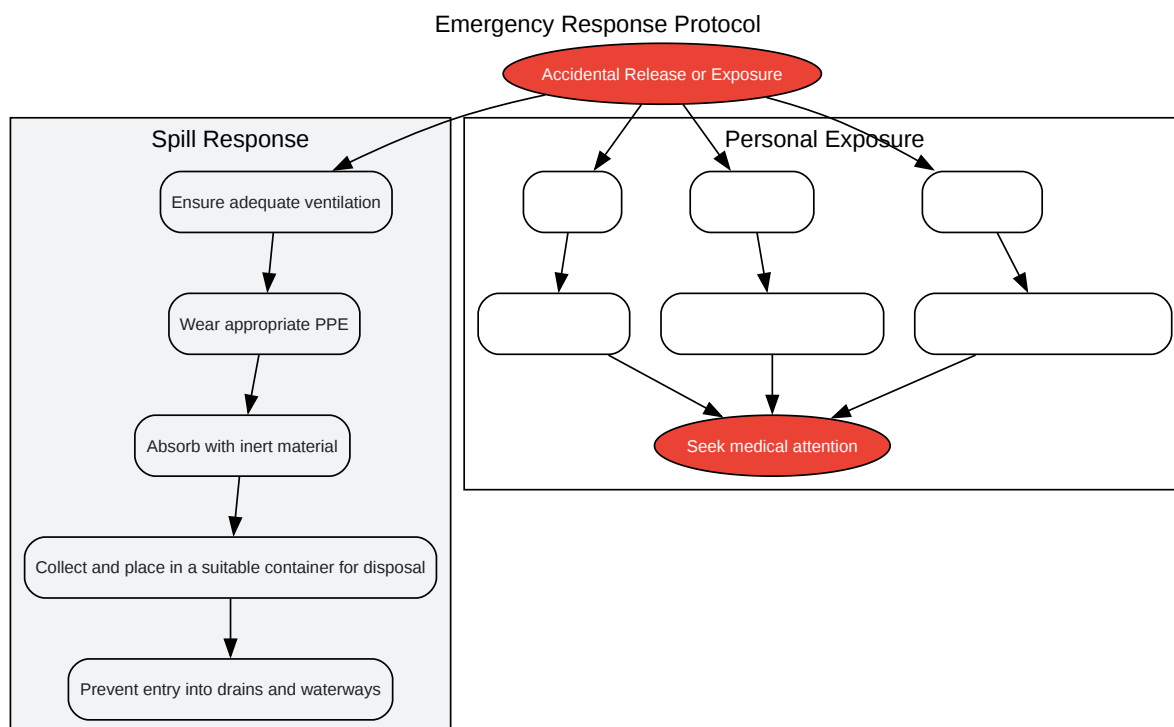
[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and required PPE for **5-Fluoro-2-methylanisole**.

Emergency Procedures and First Aid

In the event of accidental exposure or release, prompt and appropriate action is necessary. The following table outlines the recommended first aid measures.

Exposure Route	First Aid Measures
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [1]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [1]
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Call a physician. [1]

The diagram below illustrates the logical flow of actions in an emergency situation.



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Caption: Emergency response flowchart for spills and personal exposure.

Fire-Fighting and Stability/Reactivity Data

Parameter	Details
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards	Emits toxic fumes under fire conditions.
Chemical Stability	Stable under recommended storage conditions.
Conditions to Avoid	Heat, flames, and sparks.
Incompatible Materials	Strong oxidizing agents.
Hazardous Decomposition Products	Carbon oxides, hydrogen fluoride.

Toxicological Information

Currently, there is limited publicly available quantitative toxicological data (e.g., LD50, LC50) specific to **5-Fluoro-2-methylanisole**. The hazard classification is based on data from similar compounds and computational models. The primary toxicological concerns are irritation to the skin, eyes, and respiratory system upon direct contact or inhalation.^[1]

No information was found regarding the carcinogenicity, mutagenicity, or reproductive toxicity of this compound.

Experimental Protocols

Detailed experimental safety studies for **5-Fluoro-2-methylanisole** are not publicly available. However, the hazard classifications provided in the SDS are typically determined using standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following are representative protocols for the cited hazards.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD TG 439)

This test method is used to predict the skin irritation potential of a chemical.^{[1][2]}

- Principle: The test chemical is applied topically to a three-dimensional reconstructed human epidermis (RhE) model, which mimics the upper layers of human skin.[1][2] Irritant chemicals cause damage to the cells of the epidermis, leading to a decrease in cell viability.
- Methodology:
 - The RhE tissue is exposed to the test chemical for a defined period (e.g., 60 minutes).[3]
 - After exposure, the chemical is removed by washing, and the tissue is incubated for a recovery period (e.g., 42 hours).[3]
 - Cell viability is then assessed using a colorimetric assay, most commonly the MTT assay. [2] In this assay, the mitochondrial dehydrogenase enzymes in viable cells convert the yellow MTT tetrazolium salt into a purple formazan product.
 - The amount of formazan produced is measured spectrophotometrically, and the percentage of viable cells is calculated relative to a negative control.
- Interpretation: If the cell viability is reduced to $\leq 50\%$, the chemical is classified as a skin irritant (GHS Category 2).[1][2]

In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method (OECD TG 492)

This method is used to identify chemicals that are not classified as eye irritants or causing serious eye damage.

- Principle: The test utilizes a three-dimensional reconstructed human corneal epithelium (RhCE) model.[4] The cytotoxic effect of a chemical on the corneal model is used to predict its eye irritation potential.
- Methodology:
 - The test chemical is applied to the surface of the RhCE model.[4]
 - Exposure times vary depending on the physical form of the substance (e.g., 30 minutes for liquids, 6 hours for solids).[5]

- Following exposure, the tissue is rinsed, and cell viability is determined using the MTT assay, similar to the skin irritation test.
- Interpretation: This test is primarily used to identify substances that do not require classification for eye irritation (GHS No Category). It is part of a tiered testing strategy to minimize animal testing.

Acute Inhalation Toxicity (OECD TG 403 & 436)

These guidelines describe methods to assess the health hazards of short-term exposure to a substance via inhalation.[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Principle: Animals are exposed to the test substance, typically as a gas, vapor, or aerosol, for a defined period (usually 4 hours).[\[6\]](#)[\[7\]](#) The study aims to determine the concentration that causes mortality in 50% of the test animals (LC50) or to classify the substance based on fixed concentration levels (Acute Toxic Class method).
- Methodology:
 - Healthy, young adult animals (commonly rats) are placed in exposure chambers.[\[6\]](#)
 - The test substance is introduced into the chamber at a specific, controlled concentration for a set duration.
 - Animals are observed for signs of toxicity during and after exposure, typically for a period of 14 days.[\[7\]](#)
 - Observations include changes in skin, fur, eyes, respiratory and circulatory systems, as well as body weight changes and any mortality.
- Interpretation: The results are used to classify the substance for acute inhalation toxicity according to GHS categories.

Potential Toxicological Pathways

Specific signaling pathways for the toxicity of **5-Fluoro-2-methylanisole** have not been documented in the available literature. However, research on fluorinated aromatic compounds suggests potential mechanisms of toxicity.

The presence of fluorine on an aromatic ring can influence its metabolic fate. While the carbon-fluorine bond is generally strong, metabolic processes can lead to its cleavage.[9][10] One potential pathway is oxidative defluorination, where cytochrome P450 enzymes hydroxylate the aromatic ring, which can lead to the elimination of a fluoride ion and the formation of a phenol-like metabolite.[9] These metabolites can sometimes be further oxidized to reactive species like quinones, which may exert toxicity through covalent binding to cellular macromolecules or by generating reactive oxygen species.[9]

It is important to emphasize that these are general pathways for related compounds, and specific studies are required to determine the precise metabolic and toxicological pathways of **5-Fluoro-2-methylanisole**.

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). Users should always consult the most current SDS provided by the manufacturer before handling this chemical and adhere to all institutional and regulatory safety guidelines. The information provided is based on the best available data at the time of compilation and may not be exhaustive.

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